

"2-(3-Aminophenyl)acetamide" stability and storage conditions

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Compound of Interest

Compound Name: 2-(3-Aminophenyl)acetamide

Cat. No.: B136893

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An In-depth Technical Guide to the Stability and Storage of **2-(3-Aminophenyl)acetamide**
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-(3-Aminophenyl)acetamide**. The information herein is intended to support researchers, scientists, and professionals in the fields of drug development and chemical research in ensuring the integrity and reliability of this compound throughout its lifecycle. This document outlines standard storage practices, potential degradation pathways, and detailed protocols for stability and forced degradation studies, adhering to internationally recognized guidelines.

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the chemical integrity of **2-(3-Aminophenyl)acetamide**. Based on available supplier information and the chemical nature of the compound, the following conditions are recommended:

- Temperature: Store at 2-8°C for long-term storage. Some suppliers also indicate that storage at room temperature is acceptable, particularly if the atmosphere is inert.[\[1\]](#)[\[2\]](#)
- Light: The compound should be protected from light.[\[3\]](#)

- Atmosphere: It is advisable to store **2-(3-Aminophenyl)acetamide** under an inert atmosphere, such as nitrogen or argon, to prevent oxidative degradation.^{[1][2]}
- Moisture: Keep the container tightly sealed in a dry and well-ventilated place to prevent hydrolysis.

Stability Profile and Degradation Pathways

2-(3-Aminophenyl)acetamide possesses two key functional groups that influence its stability: an aromatic amine and an acetamide. These groups are susceptible to degradation under certain environmental conditions.

- Hydrolysis: The acetamide group can undergo hydrolysis under acidic or basic conditions to yield 3-aminoaniline and acetic acid.
- Oxidation: The aromatic amine group is prone to oxidation, which can be accelerated by exposure to air, light, and certain metal ions. This can lead to the formation of colored impurities.
- Photodegradation: Aromatic amines are often sensitive to light, which can catalyze oxidative degradation pathways.
- Thermal Degradation: Elevated temperatures can accelerate both hydrolytic and oxidative degradation.

Quantitative Stability Data

The following table is a representative example of how quantitative data from a comprehensive stability study for **2-(3-Aminophenyl)acetamide** should be presented. The data in this table is illustrative and intended to serve as a template for reporting experimental findings.

| Condition | Time Point | Assay (%) | Total Impurities (%) | Appearance |
|------------------------------|------------|-----------|----------------------|---------------------------|
| Long-Term (25°C/60% RH) | 0 months | 99.8 | 0.2 | White to off-white powder |
| | 3 months | 99.7 | 0.3 | |
| | 6 months | 99.5 | 0.5 | |
| | 12 months | 99.2 | 0.8 | |
| Accelerated (40°C/75% RH) | 0 months | 99.8 | 0.2 | White to off-white powder |
| | 1 month | 98.5 | 1.5 | |
| | 3 months | 97.2 | 2.8 | |
| | 6 months | 95.1 | 4.9 | |
| Photostability (ICH Q1B) | Irradiated | 96.5 | 3.5 | Noticeable discoloration |
| Dark Control | | 99.7 | 0.3 | No change |

Experimental Protocols

The following are detailed methodologies for conducting stability and forced degradation studies on **2-(3-Aminophenyl)acetamide**, based on the International Council for Harmonisation (ICH) guidelines.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Long-Term and Accelerated Stability Studies

Objective: To evaluate the stability of **2-(3-Aminophenyl)acetamide** under recommended storage conditions and to predict its shelf-life.

Methodology:

- Sample Preparation: Place accurately weighed samples of **2-(3-Aminophenyl)acetamide** in appropriate containers (e.g., amber glass vials) that mimic the proposed storage packaging.
- Storage Conditions:
 - Long-Term: Store samples at $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $60\% \pm 5\%$ relative humidity (RH).[\[4\]](#)
 - Accelerated: Store samples at $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ with $75\% \pm 5\%$ relative humidity (RH).[\[4\]](#)
- Testing Frequency:
 - Long-Term: Test at 0, 3, 6, 9, 12, 18, 24, and 36 months.[\[6\]](#)[\[7\]](#)
 - Accelerated: Test at 0, 3, and 6 months.[\[6\]](#)
- Analytical Methods: At each time point, analyze the samples for appearance, assay, and purity using a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC).

Forced Degradation Studies

Objective: To identify potential degradation products and pathways and to establish the stability-indicating nature of the analytical methods.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Methodology:

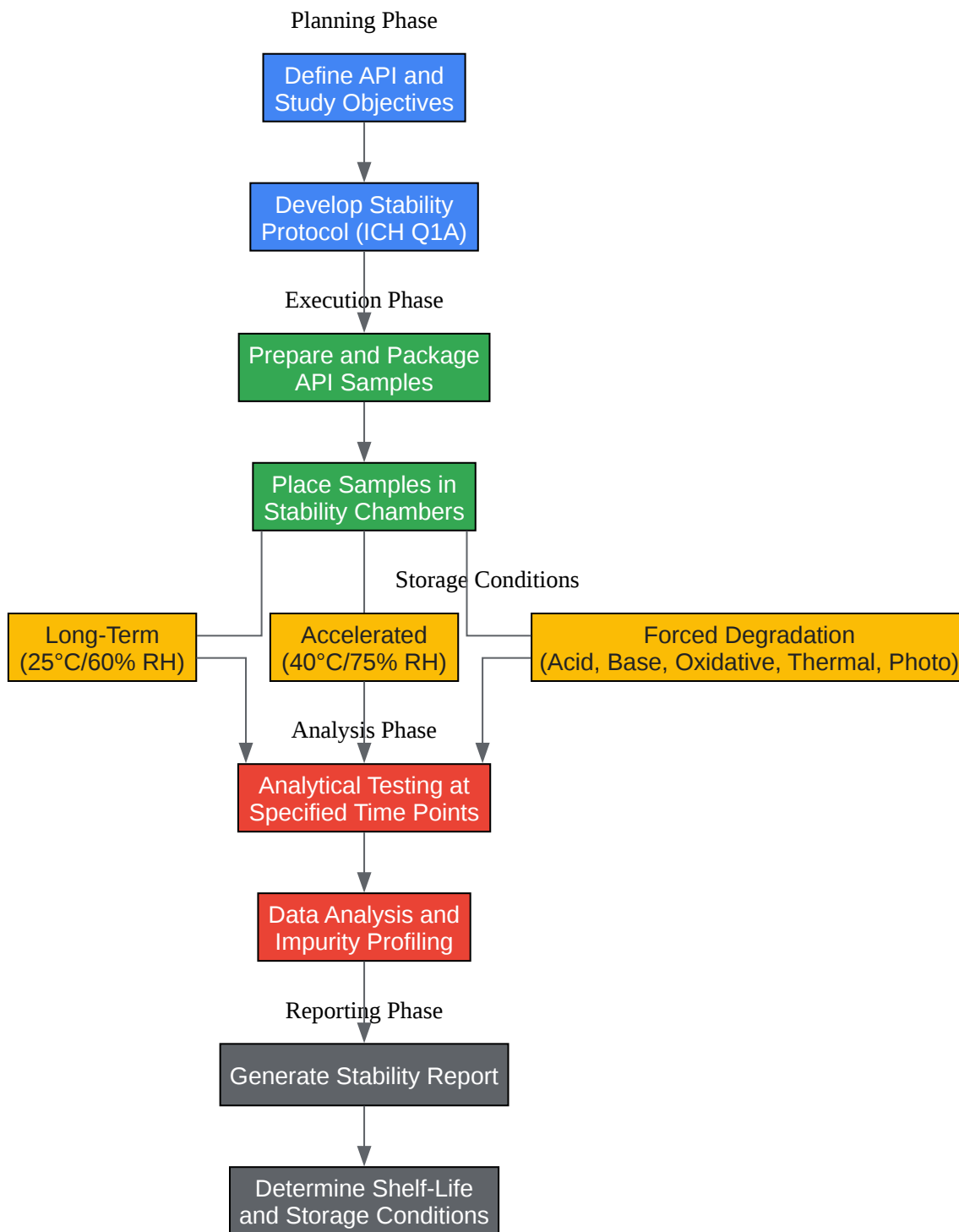
- Acid Hydrolysis:
 - Dissolve **2-(3-Aminophenyl)acetamide** in a suitable solvent and add 0.1 N Hydrochloric Acid.
 - Heat the solution at 60°C for a specified period (e.g., 24 hours).
 - Neutralize the solution before analysis.
- Base Hydrolysis:
 - Dissolve **2-(3-Aminophenyl)acetamide** in a suitable solvent and add 0.1 N Sodium Hydroxide.

- Heat the solution at 60°C for a specified period (e.g., 24 hours).
- Neutralize the solution before analysis.
- Oxidative Degradation:
 - Dissolve **2-(3-Aminophenyl)acetamide** in a suitable solvent and add 3% Hydrogen Peroxide.
 - Keep the solution at room temperature for a specified period (e.g., 24 hours).
- Thermal Degradation:
 - Expose a solid sample of **2-(3-Aminophenyl)acetamide** to dry heat at a temperature above the accelerated stability condition (e.g., 80°C) for a specified period.
- Photostability:
 - Expose a solid sample of **2-(3-Aminophenyl)acetamide** to a light source according to ICH Q1B guidelines (overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter).
 - A control sample should be protected from light.

Visualizations

Workflow for Stability Testing

The following diagram illustrates the logical workflow for a comprehensive stability study of an active pharmaceutical ingredient (API) like **2-(3-Aminophenyl)acetamide**.

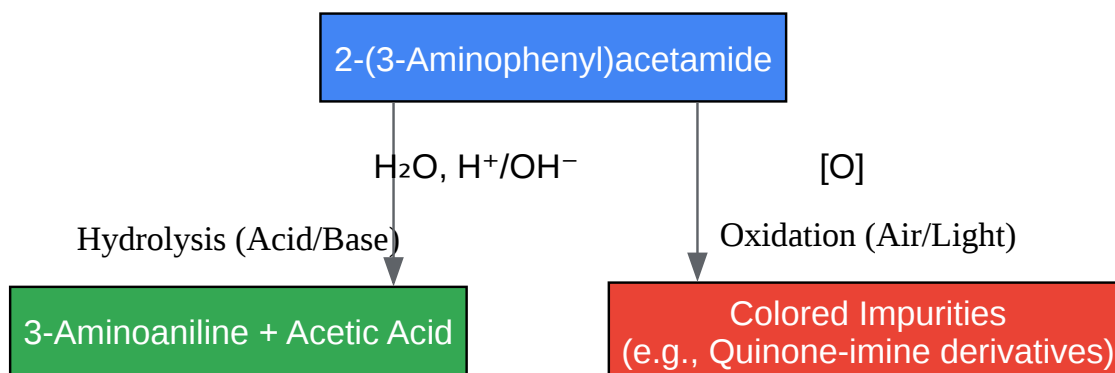


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Caption: Workflow for a comprehensive API stability study.

Hypothetical Degradation Pathways

This diagram illustrates potential degradation pathways for **2-(3-Aminophenyl)acetamide** based on its chemical structure.



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Caption: Potential degradation pathways of **2-(3-Aminophenyl)acetamide**.

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